

An In-Depth Technical Guide to Benzyl 2-(4-hydroxyphenyl)acetate

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Compound of Interest

Compound Name:	Benzyl 2-(4-hydroxyphenyl)acetate
Cat. No.:	B132231

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This guide provides a detailed overview of the molecular structure and properties of **Benzyl 2-(4-hydroxyphenyl)acetate**, a compound of interest in various scientific fields.

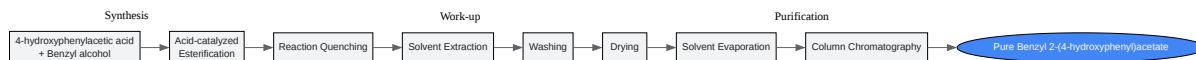
Molecular and Physicochemical Data

Benzyl 2-(4-hydroxyphenyl)acetate is an organic compound with the molecular formula C15H14O3.^[1] The following table summarizes its key quantitative properties.

Property	Value	Source
Molecular Formula	C15H14O3	[1] [2]
Molecular Weight	242.27 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	benzyl 2-(4-hydroxyphenyl)acetate	[1] [2]
CAS Number	27727-37-3	[1] [2] [3]
Canonical SMILES	C1=CC=C(C=C1)COC(=O)CC2=CC=C(C=C2)O	[1] [2]

Molecular Structure

The structure of **Benzyl 2-(4-hydroxyphenyl)acetate** consists of a benzyl ester of 4-hydroxyphenylacetic acid. This unique combination of a benzene ring, an acetate group, and a hydroxyl group contributes to its distinct chemical properties and potential biological activities.



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References

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